

# PSB-12062 stability in solution and long-term storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PSB-12062

Cat. No.: B1663124

[Get Quote](#)

## PSB-12062 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **PSB-12062**.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **PSB-12062**?

A: For long-term storage of solid **PSB-12062**, it is recommended to store the powder at -20°C for up to 3 years or at 4°C for up to 2 years.[1] Some suppliers suggest storing the lyophilized powder at -20°C in a desiccated environment for up to 36 months.[2] Another source suggests a storage temperature of 2-8°C.[3]

Q2: What is the recommended solvent for preparing **PSB-12062** stock solutions?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **PSB-12062**. [1][3][4][5]

Q3: What is the solubility of **PSB-12062** in DMSO?

A: The solubility of **PSB-12062** in DMSO is reported with some variation. Values range from 2 mg/mL (with warming)[3], 3.37 mg/mL (10 mM)[6], 24 mg/mL (71.13 mM)[4], to 25 mg/mL (74.10 mM)[1]. It is often noted that ultrasonic treatment may be necessary to achieve complete

dissolution.[1][4] It is also recommended to use newly opened, non-hygroscopic DMSO for the best solubility.[1]

Q4: How should I store stock solutions of **PSB-12062**?

A: Stock solutions of **PSB-12062** in a solvent should be stored at -80°C for up to 2 years or at -20°C for up to 1 year.[1] Another source suggests that in solution, storage at -20°C should be for a maximum of 1 month to prevent loss of potency.[2] To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[1][2]

Q5: I observe precipitation in my stock solution after thawing. What should I do?

A: If you observe precipitation after thawing your stock solution, you can gently warm the solution and use sonication to aid in redissolving the compound.[7] To minimize this issue, ensure you are using a concentration within the reported solubility limits and consider preparing fresh solutions if the problem persists.

Q6: Is **PSB-12062** stable in aqueous solutions?

A: The provided search results do not contain specific information on the stability of **PSB-12062** in aqueous solutions. It is generally recommended to prepare fresh working solutions from a DMSO stock on the day of the experiment.[7] If aqueous dilutions are necessary for your experimental setup, it is advisable to perform a stability test under your specific buffered conditions.

Q7: What are the known degradation pathways or products of **PSB-12062**?

A: The provided search results do not contain information regarding the specific degradation pathways or degradation products of **PSB-12062**.

## Data Summary

### PSB-12062 Storage and Solubility Data

| Parameter                           | Condition              | Recommendation          | Citations       |
|-------------------------------------|------------------------|-------------------------|-----------------|
| Storage<br>(Solid/Powder)           | Long-Term              | -20°C for up to 3 years | [1][6]          |
| 4°C for up to 2 years               | [1]                    |                         |                 |
| 2-8°C                               | [3]                    |                         |                 |
| Recommended<br>Solvent              | Stock Solution         | DMSO                    | [1][3][4][5][6] |
| Solubility in DMSO                  | 2 mg/mL (warmed)       | [3]                     |                 |
| 3.37 mg/mL (10 mM)                  | [6]                    |                         |                 |
| 24 mg/mL (71.13 mM)<br>(ultrasonic) | [4]                    |                         |                 |
| 25 mg/mL (74.10 mM)<br>(ultrasonic) | [1]                    |                         |                 |
| Storage (In Solvent)                | Long-Term              | -80°C for up to 2 years | [1]             |
| Short-Term                          | -20°C for up to 1 year | [1]                     |                 |
| -20°C for up to 1 month             | [2]                    |                         |                 |

## Experimental Protocols

### Protocol: Assessment of PSB-12062 Solution Stability

This protocol outlines a general method to assess the stability of a **PSB-12062** solution under specific experimental conditions.

#### 1. Materials:

- **PSB-12062** powder
- Anhydrous DMSO
- Desired aqueous buffer (e.g., PBS, TRIS)

- High-performance liquid chromatography (HPLC) system with a suitable column (e.g., C18)
- HPLC-grade solvents (e.g., acetonitrile, water, formic acid)
- Temperature-controlled incubator or water bath
- Autosampler vials

## 2. Procedure:

- Stock Solution Preparation: Prepare a concentrated stock solution of **PSB-12062** in anhydrous DMSO (e.g., 10 mM).
- Working Solution Preparation: Dilute the stock solution to the final desired concentration in the aqueous buffer to be tested.
- Time Point Zero (T=0) Sample: Immediately after preparation of the working solution, take an aliquot and inject it into the HPLC system to obtain an initial chromatogram. This will serve as the baseline.
- Incubation: Incubate the remaining working solution under the desired experimental conditions (e.g., 37°C).
- Time Point Sampling: At predetermined time intervals (e.g., 1, 2, 4, 8, 24 hours), withdraw aliquots of the incubated solution.
- HPLC Analysis: Analyze each aliquot by HPLC. The HPLC method should be developed to effectively separate the parent **PSB-12062** peak from any potential degradation products.
- Data Analysis: Compare the peak area of the parent **PSB-12062** compound at each time point to the peak area at T=0. A decrease in the parent peak area over time indicates degradation. The appearance of new peaks suggests the formation of degradation products.

## 3. Interpretation:

- Calculate the percentage of **PSB-12062** remaining at each time point relative to the T=0 sample.
- A stability profile can be generated by plotting the percentage of remaining **PSB-12062** against time.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for assessing the stability of **PSB-12062** in solution.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. adooq.com [adooq.com]
- 3. PSB-12062 = 98 HPLC 55476-47-6 [sigmaaldrich.com]
- 4. PSB-12062 | 55476-47-6 | P2 Receptor | MOLNOVA [molnova.com]
- 5. bocsci.com [bocsci.com]
- 6. PSB-12062 | P2X Receptor | TargetMol [targetmol.com]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [PSB-12062 stability in solution and long-term storage]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1663124#psb-12062-stability-in-solution-and-long-term-storage\]](https://www.benchchem.com/product/b1663124#psb-12062-stability-in-solution-and-long-term-storage)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)